

A Comparative Guide to the Mass Spectrometry Fragmentation Patterns of (2-Biphenyloxy)methanol

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Compound of Interest

Compound Name: (2-Biphenyloxy)methanol

CAS No.: 27920-25-8

Cat. No.: B13741614

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Abstract

This guide provides an in-depth analysis of the expected electron ionization (EI) mass spectrometry fragmentation patterns of **(2-Biphenyloxy)methanol**. In the absence of direct experimental spectra in the reviewed literature, this document synthesizes established fragmentation principles for aromatic ethers, biphenyl compounds, and alcohols to propose a detailed fragmentation pathway. This guide further enhances understanding by comparing the predicted fragmentation of **(2-Biphenyloxy)methanol** with its isomer, (4-Biphenyloxy)methanol, highlighting the influence of substituent position on mass spectral features. Detailed experimental protocols for acquiring such data via Gas Chromatography-Mass Spectrometry (GC-MS) are also provided, ensuring a self-validating framework for researchers.

Introduction: The Significance of Fragmentation Analysis

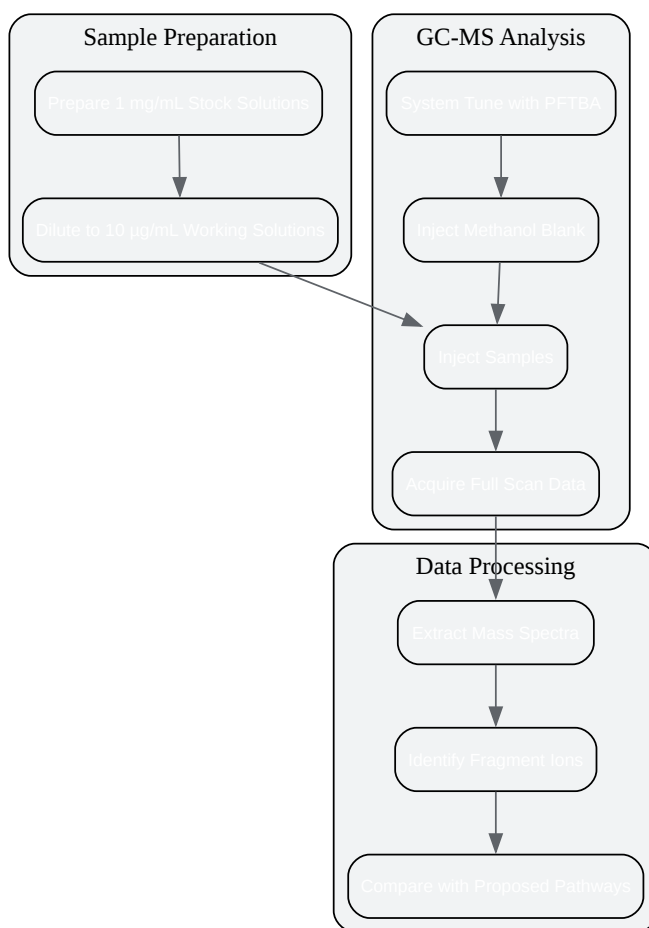
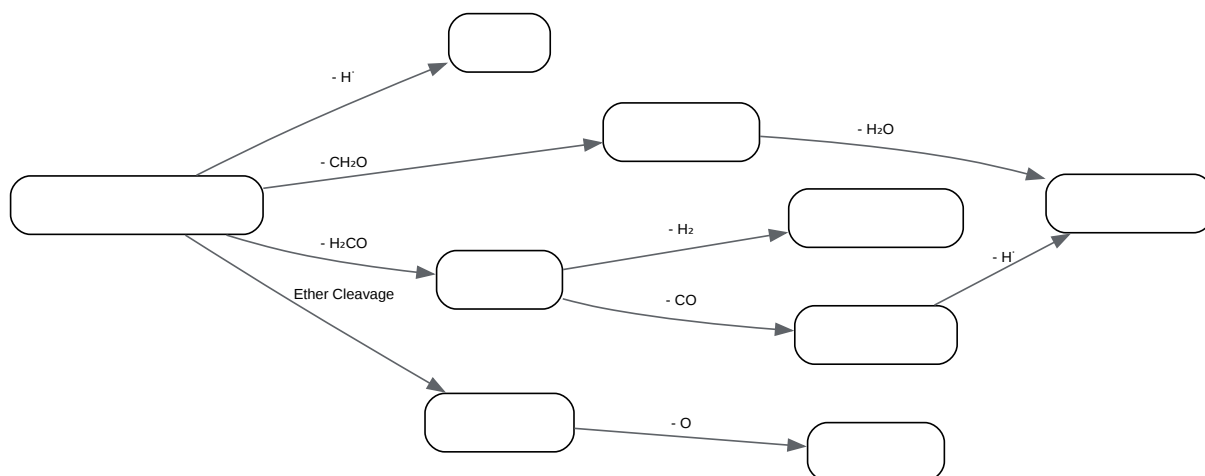
(2-Biphenyloxy)methanol and its derivatives are of interest in medicinal chemistry and materials science due to the versatile biphenyl scaffold. Understanding the mass spectrometric behavior of these molecules is crucial for their unambiguous identification in complex matrices, for metabolite identification in drug development, and for quality control in chemical synthesis. [1] Electron ionization mass spectrometry (EI-MS) remains a cornerstone technique for structural elucidation by generating reproducible fragmentation patterns that serve as a molecular fingerprint.

This guide will delve into the predicted fragmentation pathways of **(2-Biphenyloxy)methanol**, drawing parallels from the known fragmentation of biphenyls, diphenyl ethers, and aromatic alcohols.[2][3][4] We will explore the causal mechanisms behind the formation of key fragment ions and present this information in a clear, comparative format.

Proposed Fragmentation Pathway of (2-Biphenyloxy)methanol

The structure of **(2-Biphenyloxy)methanol** offers several potential sites for fragmentation upon electron ionization. The molecular ion ($M^{+ \cdot}$) is expected to be reasonably stable due to the aromatic systems. However, key fragmentation pathways are anticipated to involve the ether linkage and the hydroxymethyl substituent.

A proposed fragmentation scheme is presented below:



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- 3. researchgate.net [researchgate.net]
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